Comparative Guide: UV-Vis Absorption Maxima of 5-Nitroimidazole Derivatives

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Compound of Interest

Compound Name:	*(5-Nitro-1H-imidazol-4-yl)methanol*
CAS No.:	*81246-35-7*
Cat. No.:	*B3285773*

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Executive Summary

This technical guide provides a comparative analysis of the UV-Vis absorption characteristics of key 5-nitroimidazole derivatives: Metronidazole, Tinidazole, Ornidazole, Secnidazole, and Dimetridazole. These compounds are structurally related antimicrobials widely used in human and veterinary medicine.

UV-Visible spectroscopy is the primary technique for the quantitative analysis of these drugs in raw materials and pharmaceutical formulations. This guide synthesizes experimental data to establish the absorption maxima (

) in common solvents, elucidates the solvatochromic mechanisms driving spectral shifts, and provides a validated experimental protocol for laboratory application.

Mechanism of Absorption & Solvatochromism[1]

Electronic Transitions

The UV absorption of 5-nitroimidazoles is dominated by the nitro group (

) conjugated with the imidazole ring.

- Primary Band (~310–325 nm): Corresponds to the

  transition of the nitro group. This band is intense and is the standard analytical wavelength for neutral and basic solutions.

- Secondary Band (~230 nm): Corresponds to

  transitions of the imidazole aromatic system.

Solvatochromic & pH Effects

The position of the

is highly sensitive to the solvent environment and pH, a phenomenon known as solvatochromism.

- Hypsochromic Shift (Blue Shift) in Acid: In acidic media (e.g., 0.1 N HCl), the imidazole nitrogen (N3) becomes protonated. This protonation disrupts the conjugation between the nitro group and the imidazole ring, requiring higher energy for electronic excitation. Consequently, the

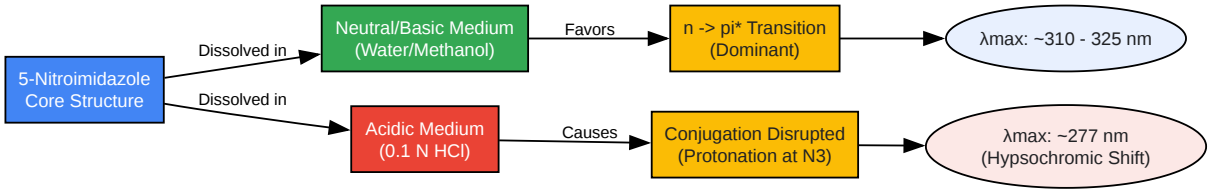
  shifts significantly from ~320 nm to ~277 nm.

- Solvent Polarity: Polar solvents like water and methanol stabilize the excited state (dipolar character) differently than the ground state, typically causing slight bathochromic (red) or hypsochromic shifts depending on the specific derivative's substitution pattern.

Mechanistic Diagram

The following diagram illustrates the relationship between chemical structure, solvent conditions, and observed spectral shifts.

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Caption: Effect of solvent pH on the electronic transitions and absorption maxima of 5-nitroimidazoles.

Comparative Data: Absorption Maxima (ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">)[2][3][4][5]

The following table consolidates experimental

values from validated spectrophotometric methods. Note the distinct shift when moving from neutral solvents (Methanol/Water) to acidic media (HCl).

Derivative	in Methanol (nm)	in Water (nm)	in 0.1 N HCl (nm)	Key Reference
Metronidazole	310 – 320	319 – 320	277	[1][2][3]
Tinidazole	317	317 – 318	~277*	[4][5]
Ornidazole	311 – 320	315 – 320	277	[6][7][8]
Secnidazole	325	318	277 – 278	[9][10][11]
Dimetridazole	~320	320	N/A	[12]

*Note: While explicit 0.1 N HCl data for Tinidazole is less common in primary literature, the structural homology suggests a similar shift to ~277 nm, which is observed in difference spectroscopy methods.

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Experimental Protocol: Determination of

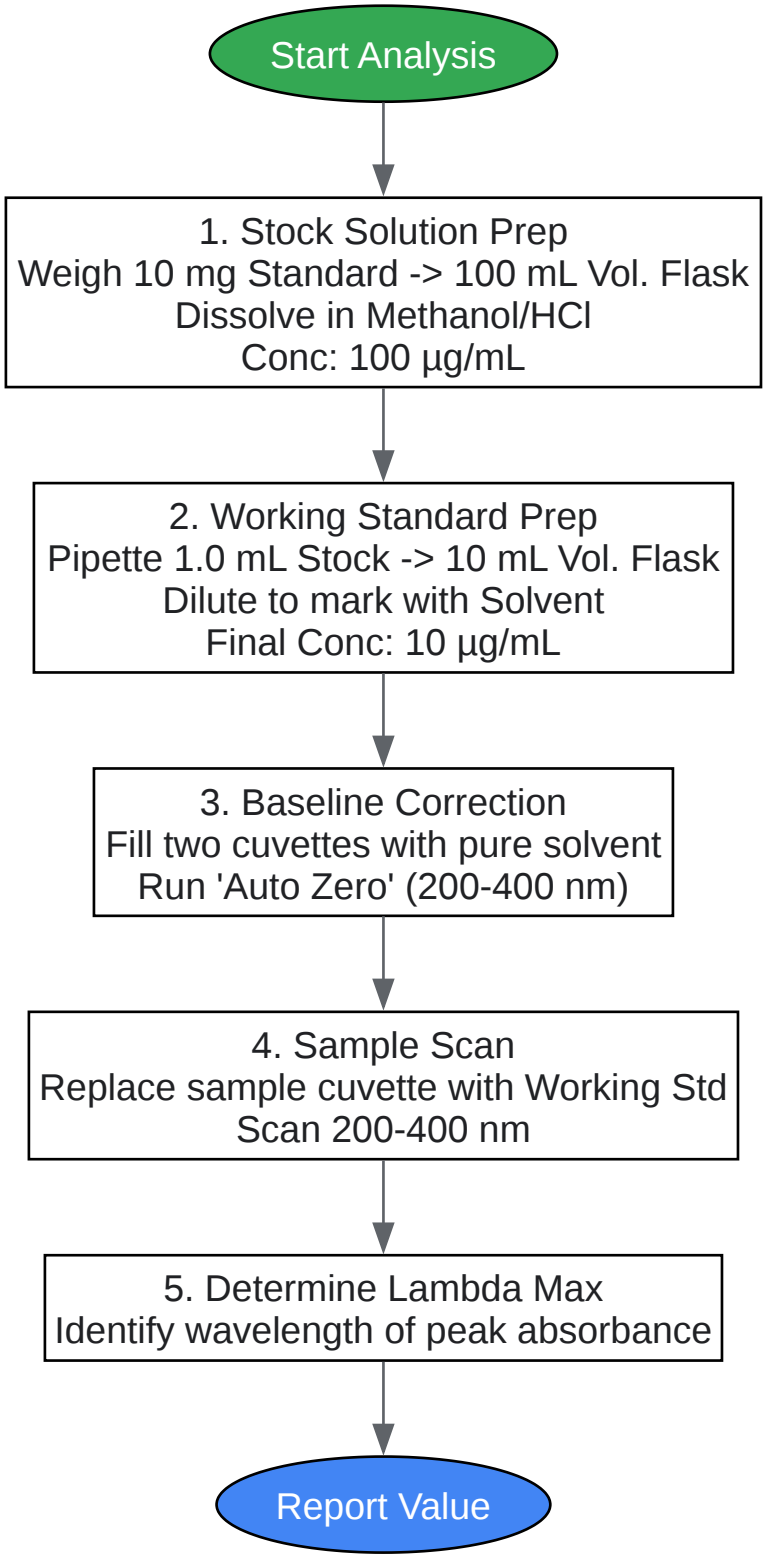
This standardized protocol ensures reproducibility and accuracy. It is designed for a double-beam UV-Vis spectrophotometer.[1][2][3]

Materials & Reagents[6][7][8][9][10][11]

- Analyte: Pure standard of the specific 5-nitroimidazole derivative (>99% purity).
- Solvent: Methanol (HPLC Grade) or 0.1 N Hydrochloric Acid (Analytical Grade).
- Equipment: UV-Vis Spectrophotometer (Scan range 200–400 nm), Quartz Cuvettes (1 cm path length).[4]

Step-by-Step Workflow

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Caption: Standardized workflow for UV-Vis spectral scanning and determination of lambda max.

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Detailed Procedure

- Preparation of Stock Solution: Accurately weigh 10 mg of the drug substance. Transfer to a 100 mL volumetric flask. Add ~50 mL of the chosen solvent (Methanol or 0.1 N HCl) and sonicate for 10 minutes to ensure complete dissolution. Dilute to volume. (Concentration: 100 µg/mL).
- Preparation of Working Standard: Pipette 1.0 mL of the stock solution into a 10 mL volumetric flask. Dilute to the mark with the same solvent.[5] (Target Concentration: 10 µg/mL).
    - Note: The target absorbance should be between 0.2 and 0.8 AU for optimal photometric accuracy.
- Baseline Correction: Fill two matched quartz cuvettes with the blank solvent. Place them in the sample and reference holders. Perform a baseline scan/auto-zero from 200 to 400 nm.
- Scanning: Replace the solvent in the sample cuvette with the Working Standard solution. Scan the spectrum from 200 to 400 nm.
- Data Analysis: Locate the peak with the highest absorbance.[1][6] This is the ngcontent-ng-c2372798075="" _nghost-ng-c2478785287="" class="inline ng-star-inserted">

  .[7][8][6][9][10][11]

Method Validation Parameters

When developing a quantitative method based on these

values, the following performance characteristics are typically observed:

- Linearity: Beer-Lambert's law is typically obeyed in the concentration range of 5 – 30 µg/mL (

).[8][9][12]
- Limit of Detection (LOD): Generally ranges from 0.2 – 0.5 µg/mL.
- Limit of Quantitation (LOQ): Generally ranges from 0.6 – 1.5 µg/mL.

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- Precision (RSD): Intra-day and Inter-day precision should be < 2.0%.

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